

1-(3,4-Dimethylbenzyl)piperazine solubility data

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Compound of Interest

Compound Name: 1-(3,4-Dimethylbenzyl)piperazine

CAS No.: 212393-09-4

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An In-Depth Technical Guide to the Solubility Profile of **1-(3,4-Dimethylbenzyl)piperazine** for Drug Development Professionals

Executive Summary

The journey of a new chemical entity (NCE) from discovery to a viable therapeutic is fraught with challenges, many of which are rooted in its fundamental physicochemical properties. Among these, solubility stands out as a critical determinant of a drug's developability and ultimate clinical success.^[1] Poor aqueous solubility can severely limit oral bioavailability, complicate formulation development, and generate unreliable data in early-stage biological assays.^{[2][3]} This guide provides a comprehensive technical overview of the solubility characteristics of **1-(3,4-Dimethylbenzyl)piperazine**, a piperazine derivative of interest in drug discovery. As a Senior Application Scientist, my objective is to move beyond mere data presentation and offer a strategic framework for researchers. We will explore the predicted solubility profile of this molecule based on its structural analogues, detail rigorous experimental protocols for its empirical determination, and discuss field-proven strategies for overcoming potential solubility limitations. Every recommendation and protocol herein is designed to be a self-validating system, ensuring that the data you generate is both accurate and actionable for advancing your research and development programs.

Physicochemical Profile and Solubility Prediction

1-(3,4-Dimethylbenzyl)piperazine is a small molecule with the molecular formula $C_{13}H_{20}N_2$ and a molecular weight of approximately 204.31 g/mol [\[4\]](#) Its structure, featuring a basic piperazine ring attached to a lipophilic 3,4-dimethylbenzyl group, dictates its physicochemical behavior.

- **The Piperazine Moiety:** The parent piperazine compound is a diamine that is highly soluble in water.[\[5\]](#)[\[6\]](#) Its two nitrogen atoms (pKa values of ~5.35 and 9.73) can be protonated, making its solubility highly dependent on pH.[\[6\]](#)
- **The Dimethylbenzyl Group:** This aromatic, non-polar substituent significantly increases the molecule's lipophilicity. A close structural analog, 1-Benzylpiperazine (BZP), is documented as being insoluble in water.[\[7\]](#) Similarly, 1-(3,5-dimethylphenyl)piperazine is sparingly soluble in aqueous buffers.[\[8\]](#)

Predicted Solubility: Based on this structural analysis, **1-(3,4-Dimethylbenzyl)piperazine** is predicted to have low intrinsic aqueous solubility. The lipophilic character of the dimethylbenzyl group will likely dominate, counteracting the hydrophilic nature of the piperazine ring in its neutral (free base) state. However, due to the basic nitrogens in the piperazine ring, its aqueous solubility is expected to increase significantly in acidic conditions due to salt formation. Solubility in organic solvents such as ethanol, dimethyl sulfoxide (DMSO), and dimethylformamide (DMF) is predicted to be high, a common characteristic for molecules of this type.[\[8\]](#)

Table 1: Predicted Physicochemical and Solubility Properties of 1-(3,4-Dimethylbenzyl)piperazine

Property	Predicted Value / Characteristic	Rationale / Reference
Molecular Formula	C ₁₃ H ₂₀ N ₂	PubChem[4]
Molecular Weight	204.31 g/mol	PubChem[4]
Physical Form	Likely a crystalline solid	Based on analogues[8][9]
Intrinsic Aqueous Solubility (pH 7.4)	Low (< 1 mg/mL)	Dominant lipophilic benzyl group, similar to BZP[7]
Acidic Buffer Solubility (pH 1-3)	Moderate to High	Protonation of basic piperazine ring to form soluble salt[10]
Organic Solvent Solubility	High	Soluble in Ethanol, DMSO, DMF based on analogues[8]
XlogP (Predicted)	1.8	PubChem[4]

Strategic Framework for Solubility Enhancement

Given the predicted low aqueous solubility, a proactive strategy for solubility enhancement is essential. The choice of method depends on the intended application, from in vitro assays to in vivo formulation.

pH Adjustment and Salt Formation

For basic compounds like piperazine derivatives, protonating the molecule by lowering the pH is the most direct method to increase aqueous solubility.[10] This is highly effective for preparing solutions for many in vitro screens.

Beyond simple pH adjustment, forming a stable salt is a cornerstone of pharmaceutical development for improving both solubility and dissolution rate.[11] A salt screening study is a logical next step if the compound progresses, testing various pharmaceutically acceptable acids (e.g., hydrochloride, mesylate, sulfate) to find a salt form with optimal physicochemical properties.[10]

Co-solvents

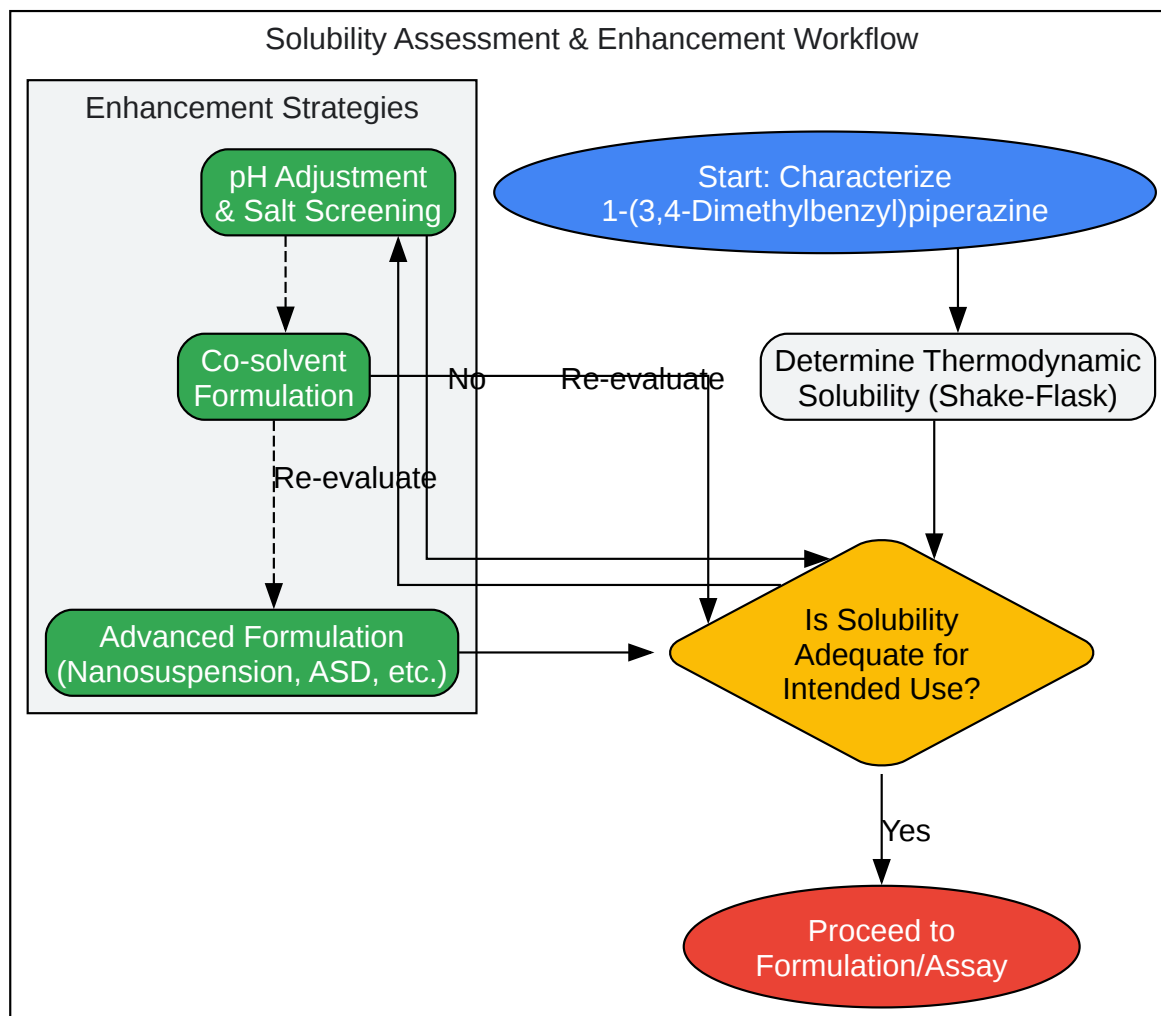
For early-stage research, preparing a high-concentration stock solution in an organic solvent like DMSO is standard practice.^[10] The final concentration of the co-solvent in the assay medium must be carefully controlled (typically <0.5% DMSO) to avoid artifacts.^[10] For later-stage formulations, water-miscible co-solvents such as ethanol or polyethylene glycol (PEG) can be employed.^[2]

Advanced Formulation Technologies

Should the compound show significant promise but persistent solubility issues, advanced strategies may be required. These are typically employed during pre-clinical and formulation development:

- **Nanosuspensions:** Reducing the particle size of the drug to the nanometer range increases the surface area, thereby accelerating the dissolution rate.^{[2][12]}
- **Amorphous Solid Dispersions:** Dispersing the drug in a polymer matrix in an amorphous (non-crystalline) state overcomes the crystal lattice energy, which can significantly enhance solubility.^{[11][13]}
- **Cyclodextrin Complexation:** Cyclodextrins are cyclic oligosaccharides that can encapsulate the lipophilic portion of a drug molecule, forming an inclusion complex with a hydrophilic exterior, thereby increasing its apparent solubility in water.^{[2][14]}

The following diagram outlines a logical decision-making workflow for addressing solubility challenges with this compound.



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Caption: Decision workflow for solubility assessment and enhancement.

Experimental Protocol: Thermodynamic Solubility Determination (Shake-Flask Method)

The shake-flask method is the gold-standard for determining thermodynamic equilibrium solubility.^[15] It measures the maximum concentration of a substance that can dissolve in a

solvent at equilibrium. The protocol below is a self-validating system designed for accuracy and reproducibility.

Materials and Equipment

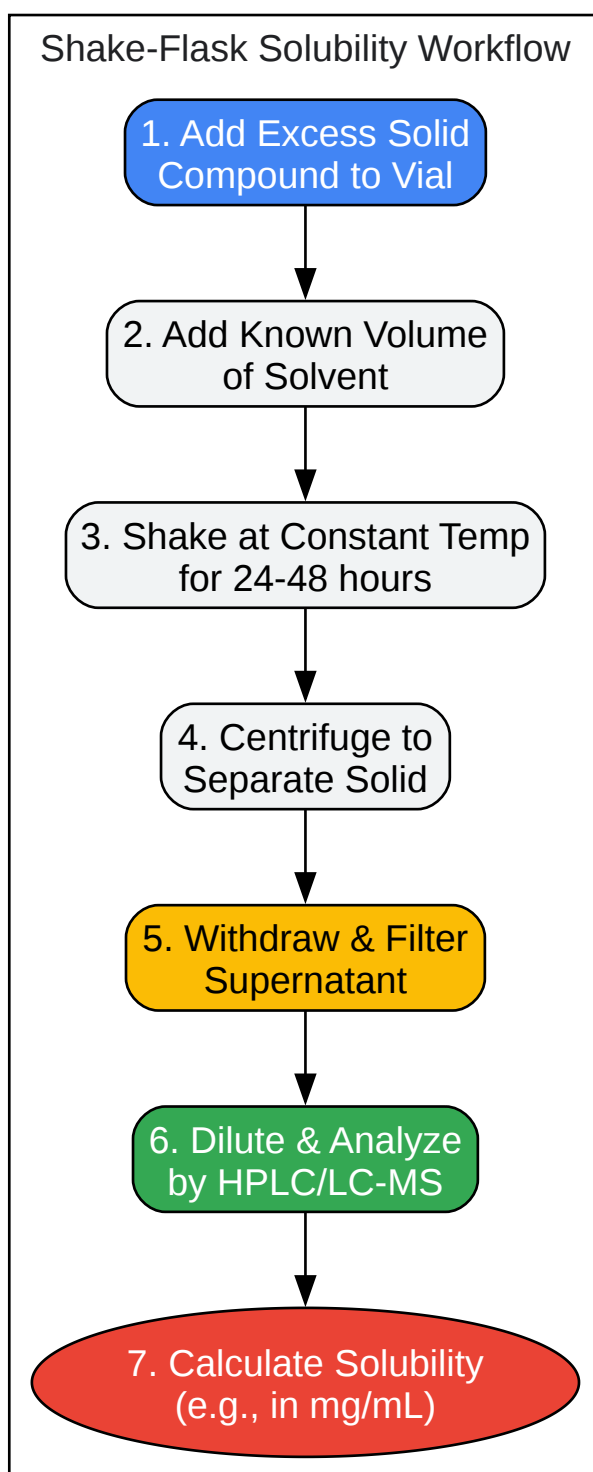
- **1-(3,4-Dimethylbenzyl)piperazine** (solid)
- Selected solvents (e.g., Purified Water, Phosphate-Buffered Saline pH 7.4, 0.1 N HCl)
- Glass vials with screw caps
- Orbital shaker with temperature control
- Analytical balance
- Centrifuge
- Syringes and syringe filters (e.g., 0.22 μ m PVDF)
- Calibrated HPLC-UV or LC-MS/MS system
- Calibrated pH meter

Step-by-Step Methodology

- **Preparation:** Add an excess amount of solid **1-(3,4-Dimethylbenzyl)piperazine** to a glass vial. The key is to ensure that undissolved solid remains at the end of the experiment, confirming that equilibrium with the solid phase has been reached.[\[15\]](#)
- **Solvent Addition:** Add a precise, known volume of the desired solvent to the vial.
- **Equilibration:** Seal the vials securely and place them on an orbital shaker set to a constant temperature (e.g., 25°C for room temperature solubility or 37°C for biopharmaceutical relevance).[\[10\]](#)[\[16\]](#) Shake the vials for a minimum of 24-48 hours. This extended time is crucial to ensure the system reaches true thermodynamic equilibrium.[\[17\]](#)
- **Phase Separation:** After incubation, allow the vials to stand undisturbed to let the excess solid settle. To ensure complete removal of undissolved particles, centrifuge the vials at high

speed.[\[10\]](#)

- Sampling: Carefully withdraw a sample of the clear supernatant using a syringe. Immediately filter the sample through a syringe filter into a clean vial.[\[10\]](#) This step is critical to prevent any microscopic solid particles from being carried over, which would artificially inflate the solubility measurement.
- Dilution: Accurately dilute the filtered supernatant with a suitable solvent (often the mobile phase of the analytical system) to a concentration that falls within the linear range of the calibration curve.
- Quantification: Analyze the diluted sample using a validated HPLC-UV or LC-MS/MS method. The concentration is determined by comparing the instrument response to a standard curve prepared with known concentrations of the compound.
- Final Check: After sampling, visually inspect the source vial to confirm that excess solid material is still present. This validates that the measured concentration represents the saturation solubility.



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Caption: Workflow for the Shake-Flask Thermodynamic Solubility Assay.

Conclusion

While specific experimental data for **1-(3,4-Dimethylbenzyl)piperazine** is not widely published, a thorough analysis of its chemical structure provides a strong predictive framework for its solubility behavior. It is anticipated to be a poorly water-soluble basic compound, a common profile for many modern drug candidates.^[11] This guide provides the necessary strategic and practical tools for drug development professionals to empirically determine its solubility and systematically address any challenges. By employing robust methodologies like the shake-flask protocol and considering proactive enhancement strategies such as pH modification and salt formation, researchers can generate the reliable data needed to make informed decisions, optimize formulations, and successfully advance promising compounds through the development pipeline.

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